

6-Acetyldepheline CAS number 1310693-07-2

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Compound of Interest

Compound Name: 6-Acetyldepheline

Cat. No.: B11931440

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6-Acetyldepheline: A Technical Overview

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This document provides a technical summary of **6-Acetyldepheline**, a natural alkaloid isolated from the plant *Delphinium tatsienense*. Due to the limited publicly available research on this specific compound, this guide summarizes the existing information and outlines potential areas for future investigation.

Chemical and Physical Properties

6-Acetyldepheline is a diterpenoid alkaloid with the following properties:

Property	Value	Reference
CAS Number	1310693-07-2	[1][2][3][4]
Molecular Formula	C ₂₇ H ₄₁ NO ₇	[2]
Molecular Weight	491.625 g/mol	[2]
Source	<i>Delphinium tatsienense</i>	[1][2][3]

Biological Activity

Currently, there is no specific biological activity or mechanism of action reported for **6-Acetyldepheline** in the scientific literature. As a natural product, it is plausible that it possesses

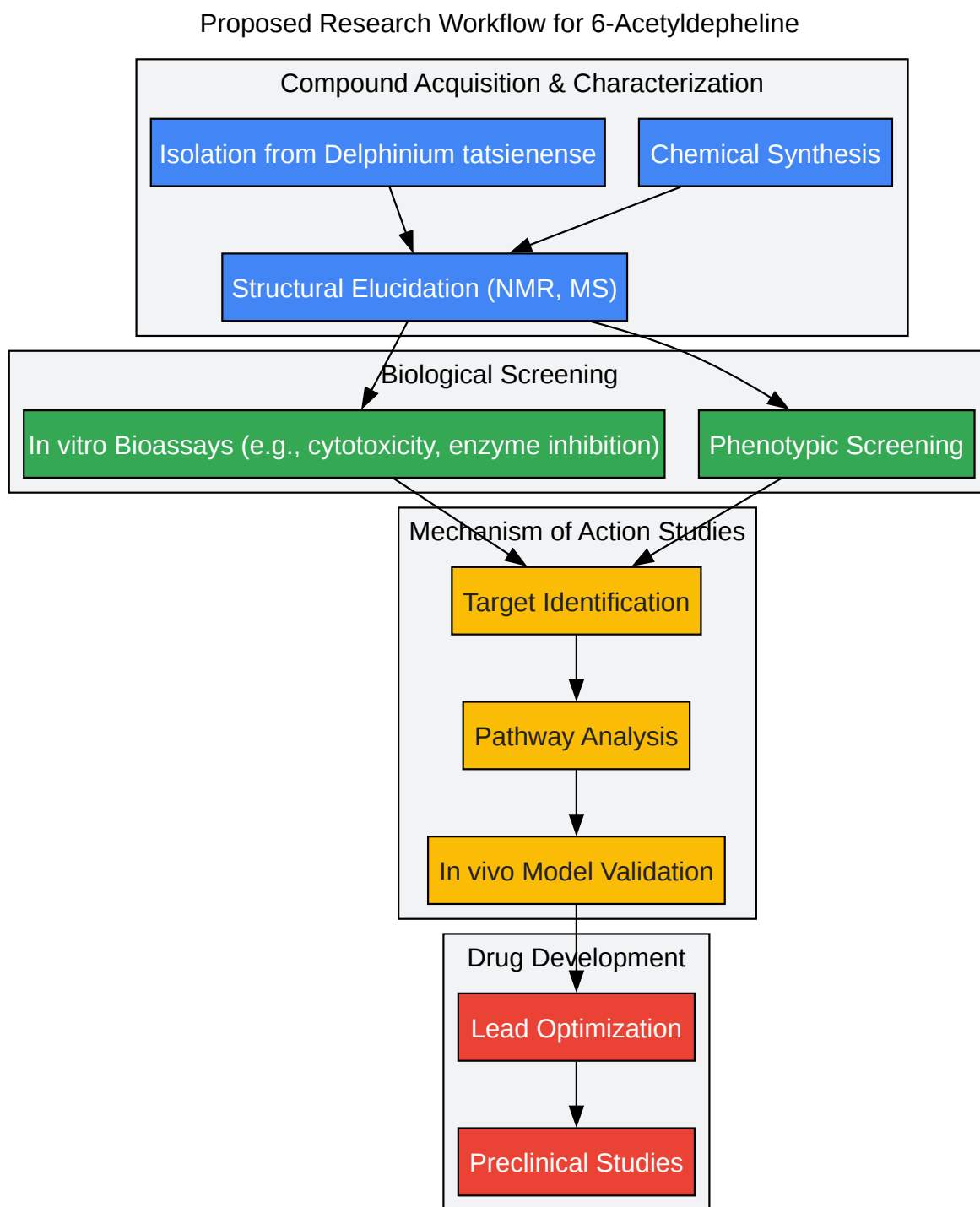
bioactive properties. Alkaloids as a class are known to exhibit a wide range of pharmacological activities. Further research is required to determine the biological profile of **6-Acetyldepheline**.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **6-Acetyldepheline** are not available in the public domain.

Future Research Directions

The lack of data on **6-Acetyldepheline** presents an opportunity for novel research. A logical workflow for investigating this compound is proposed below.



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Caption: Proposed research workflow for **6-Acetyldepheline**.

This workflow outlines a potential path from compound acquisition to preclinical studies. The initial steps would involve either isolating the compound from its natural source or developing a synthetic route. Subsequent biological screening would be crucial to identify any potential therapeutic activities. Should promising activity be found, further studies would be necessary to elucidate the mechanism of action and evaluate its potential as a drug lead.

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